

Sofalcone-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sofalcone-d4

Cat. No.: B12371245

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sofalcone-d4**, a deuterated analog of the gastroprotective drug Sofalcone. This document details its chemical properties, synthesis, and biological activity, with a focus on its mechanism of action.

Chemical Identity and Properties

Sofalcone-d4 is the deuterated form of Sofalcone, a synthetic derivative of sophoradin, a chalcone found in the herb *Sophora tonkinensis*.^[1] Primarily, **Sofalcone-d4** serves as an internal standard for pharmacokinetic studies and as a tracer in metabolic research, allowing for precise quantification in biological matrices by techniques such as mass spectrometry.^[2]

The key difference in the chemical structure of **Sofalcone-d4** compared to Sofalcone is the substitution of four hydrogen atoms with deuterium atoms on one of the phenyl rings. This isotopic labeling provides a distinct mass signature without significantly altering the compound's chemical and biological properties.

Chemical Structure

The chemical structure of **Sofalcone-d4** is presented below. The deuterium atoms are located at positions 2, 3, 5, and 6 of the phenyl ring attached to the acryloyl group.

Systematic Name: (E)-2-(5-((3-methylbut-2-en-1-yl)oxy)-2-(3-(4-((3-methylbut-2-en-1-yl)oxy)phenyl-2,3,5,6-d4)acryloyl)phenoxy)acetic acid

Caption: Chemical structure of **Sofalcone-d4**.

Physicochemical Properties

A summary of the key physicochemical properties of Sofalcone and **Sofalcone-d4** is provided in the table below. Data for **Sofalcone-d4** is limited, and the properties of Sofalcone are included for reference.

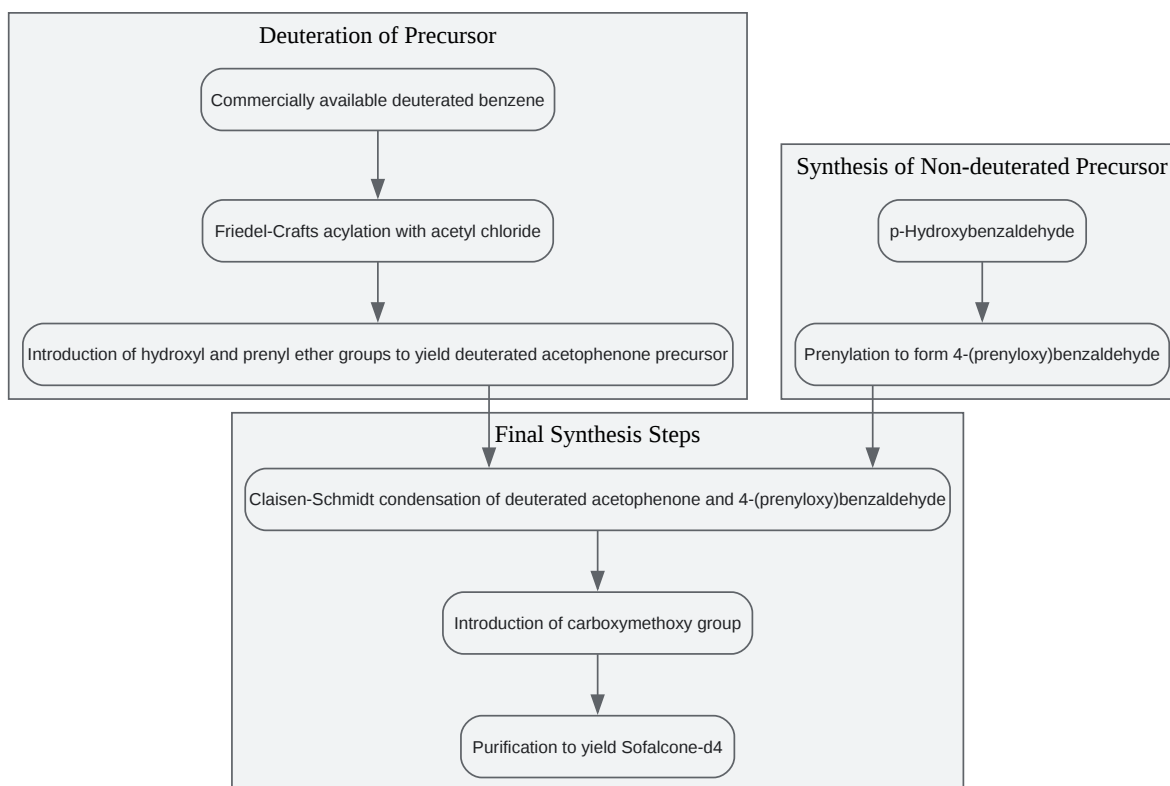
Property	Sofalcone	Sofalcone-d4
Molecular Formula	C ₂₇ H ₃₀ O ₆	C ₂₇ H ₂₆ D ₄ O ₆ [3]
Molecular Weight	450.52 g/mol [4]	454.56 g/mol [3]
Appearance	Powder	Powder
Purity	≥99.89%	Not specified
Solubility	Insoluble in Water and Ethanol	Not specified
90 mg/mL in DMSO	Not specified	
Storage	3 years at -20°C (powder)	Not specified
1 year at -80°C (in solvent)	Not specified	
CAS Number	64506-49-6	Not specified

Synthesis of Sofalcone-d4

The synthesis of **Sofalcone-d4** involves the preparation of a deuterated precursor followed by a Claisen-Schmidt condensation to form the chalcone backbone. While a specific protocol for **Sofalcone-d4** is not publicly available, a plausible synthetic route can be derived from established methods for deuterating chalcones.

Proposed Synthetic Workflow

The following diagram outlines a potential workflow for the synthesis of **Sofalcone-d4**.



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Caption: Proposed synthetic workflow for **Sofalcone-d4**.

Experimental Protocol: Continuous-Flow Deuteration of a Chalcone Precursor

This protocol is a generalized method adapted from the literature on the continuous-flow synthesis of deuterated chalcones and would require optimization for the specific synthesis of a **Sofalcone-d4** precursor.

- System Setup:
 - A continuous-flow reactor system (e.g., H-Cube®) equipped with a catalyst cartridge (e.g., 10% Pd/C) is used.
 - The system is set up to generate deuterium gas (D₂) on-demand from a deuterated water (D₂O) source.
- Reaction Parameters:
 - Substrate: The non-deuterated chalcone precursor is dissolved in a suitable solvent (e.g., ethyl acetate, methanol) to a concentration of 0.1 M.
 - Temperature: The reaction temperature is set between 25°C and 80°C.
 - Pressure: The D₂ pressure is maintained between 10 and 100 bar.
 - Flow Rate: The substrate solution is introduced into the reactor at a flow rate of 0.5-2.0 mL/min.
- Procedure:
 - The system is first flushed with the solvent.
 - The substrate solution is then pumped through the catalyst cartridge under the set temperature and D₂ pressure.
 - The product stream is collected at the outlet.
- Work-up and Analysis:

- The solvent is removed from the collected product stream under reduced pressure.
- The crude product is purified by column chromatography on silica gel.
- The final product is analyzed by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm the incorporation and position of the deuterium atoms.

Mechanism of Action: Nrf2-HO-1 Pathway Activation

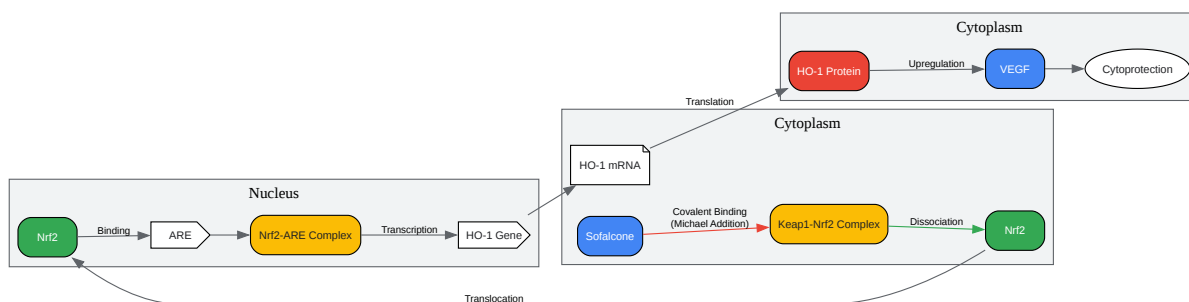
Sofalcone exerts its cytoprotective effects primarily through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. Nrf2 is a transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes.

Under basal conditions, Nrf2 is sequestered in the cytoplasm by its inhibitor, Kelch-like ECH-associated protein 1 (Keap1). Sofalcone, being an electrophilic Michael acceptor, covalently binds to specific cysteine residues on Keap1. This binding induces a conformational change in Keap1, leading to the dissociation and stabilization of Nrf2.

Once released, Nrf2 translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter region of its target genes. This leads to the upregulation of several protective enzymes, most notably Heme Oxygenase-1 (HO-1). HO-1, in turn, contributes to the gastroprotective effects by, for example, increasing the expression of vascular endothelial growth factor (VEGF).

Signaling Pathway Diagram

The following diagram illustrates the mechanism of Sofalcone-induced activation of the Nrf2-HO-1 pathway.



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Caption: Sofalcone activates the Nrf2-HO-1 signaling pathway.

Conclusion

Sofalcone-d4 is a valuable tool for researchers studying the pharmacokinetics and metabolism of Sofalcone. Its parent compound, Sofalcone, demonstrates significant gastroprotective effects through the activation of the Nrf2-HO-1 signaling pathway. This detailed technical guide provides a foundation for further research and development in this area.

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References

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